

In-Depth Technical Guide: Physical Properties of N-ethyl-2,2-dimethylpropanamide

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Compound of Interest

Compound Name: *N*-ethyl-2,2-dimethylpropanamide

Cat. No.: B3378496

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This technical guide provides a comprehensive overview of the known physical properties of **N-ethyl-2,2-dimethylpropanamide** (CAS No: 14278-29-6). Due to a lack of experimentally determined data in publicly accessible literature, this guide primarily presents computed values obtained from reputable chemical databases. Additionally, it outlines generalized experimental protocols for the determination of key physical properties, which can be applied to this compound in a laboratory setting.

Core Compound Information

N-ethyl-2,2-dimethylpropanamide is a tertiary amide with the molecular formula $C_7H_{15}NO$. Its structure consists of a propanamide backbone with a tert-butyl group attached to the carbonyl carbon and an ethyl group attached to the nitrogen atom.

Table 1: Compound Identification^[1]

Identifier	Value
IUPAC Name	N-ethyl-2,2-dimethylpropanamide
CAS Number	14278-29-6
Molecular Formula	C ₇ H ₁₅ NO
Molecular Weight	129.20 g/mol
Canonical SMILES	CCNC(=O)C(C)(C)C

Computed Physical Properties

The following tables summarize the computed physical and thermodynamic properties for **N-ethyl-2,2-dimethylpropanamide**. These values are derived from computational models and provide valuable estimates in the absence of experimental data.

Table 2: Computed Physical Properties[1][2]

Property	Value	Unit	Source
Boiling Point	460.37	K	Joback Calculated
logP (Octanol-Water Partition Coefficient)	1.169	Crippen Calculated	
Log10 of Water Solubility	-1.48	Crippen Calculated	
McGowan's Characteristic Volume (McVol)	121.040	ml/mol	McGowan Calculated
Critical Pressure (Pc)	3103.64	kPa	Joback Calculated
Kovats Retention Index (Standard non-polar)	1000.00; 1077.00	NIST	

Table 3: Computed Thermodynamic Properties[2]

Property	Value	Unit	Source
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-28.63	kJ/mol	Joback Calculated
Enthalpy of Formation at Standard Conditions (gas, $\Delta_f H^\circ_{\text{gas}}$)	-255.67	kJ/mol	Joback Calculated
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	13.17	kJ/mol	Joback Calculated
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	43.06	kJ/mol	Joback Calculated

Experimental Protocols

While specific experimental data for **N-ethyl-2,2-dimethylpropanamide** is not readily available, the following are detailed, generalized methodologies for determining the key physical properties of a similar liquid amide. These protocols can be adapted by researchers for the experimental characterization of this compound.

Synthesis of N-ethyl-2,2-dimethylpropanamide

A plausible synthesis route for **N-ethyl-2,2-dimethylpropanamide** involves the acylation of ethylamine with pivaloyl chloride.

Materials:

- Ethylamine
- Pivaloyl chloride
- Anhydrous diethyl ether (or a similar aprotic solvent)

- Triethylamine (or another suitable base)
- Anhydrous magnesium sulfate
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve ethylamine in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Add pivaloyl chloride dropwise to the stirred solution. To neutralize the HCl generated during the reaction, a non-nucleophilic base like triethylamine can be added.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding a saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **N-ethyl-2,2-dimethylpropanamide**.
- Purify the crude product by vacuum distillation.

Determination of Boiling Point (Thiele Tube Method)

Materials:

- Thiele tube
- Mineral oil
- Thermometer
- Capillary tube (sealed at one end)
- Small rubber band
- Sample of **N-ethyl-2,2-dimethylpropanamide**

Procedure:

- Fill the Thiele tube with mineral oil to a level slightly above the side arm.
- Attach a small test tube containing about 0.5 mL of the sample to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Place a capillary tube, sealed end up, into the sample.
- Clamp the Thiele tube and immerse the thermometer and sample in the oil.
- Gently heat the side arm of the Thiele tube with a Bunsen burner or a micro-burner.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Cease heating and observe the sample as it cools.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)

- Analytical balance
- Sample of **N-ethyl-2,2-dimethylpropanamide**
- Distilled water (for calibration)
- Thermostat

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance.
- Fill the pycnometer with distilled water and place it in a thermostat at a constant temperature (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it.
- Empty and dry the pycnometer, then fill it with the sample of **N-ethyl-2,2-dimethylpropanamide**.
- Repeat the thermostating and weighing process.
- The density of the sample is calculated using the formula: $\text{Density of sample} = (\text{mass of sample} / \text{mass of water}) \times \text{density of water at the measurement temperature}$.

Determination of Solubility in Water (Qualitative)

Materials:

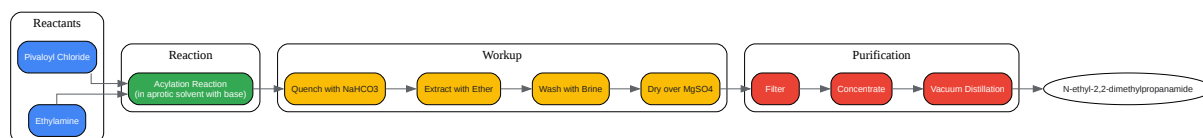
- Test tubes
- Sample of **N-ethyl-2,2-dimethylpropanamide**
- Distilled water
- Vortex mixer

Procedure:

- Add approximately 1 mL of distilled water to a test tube.
- Add a few drops of **N-ethyl-2,2-dimethylpropanamide** to the test tube.
- Vigorously mix the contents using a vortex mixer for about 30 seconds.
- Allow the mixture to stand and observe if the sample dissolves completely, forms a separate layer, or appears as a cloudy suspension, which indicates its solubility.

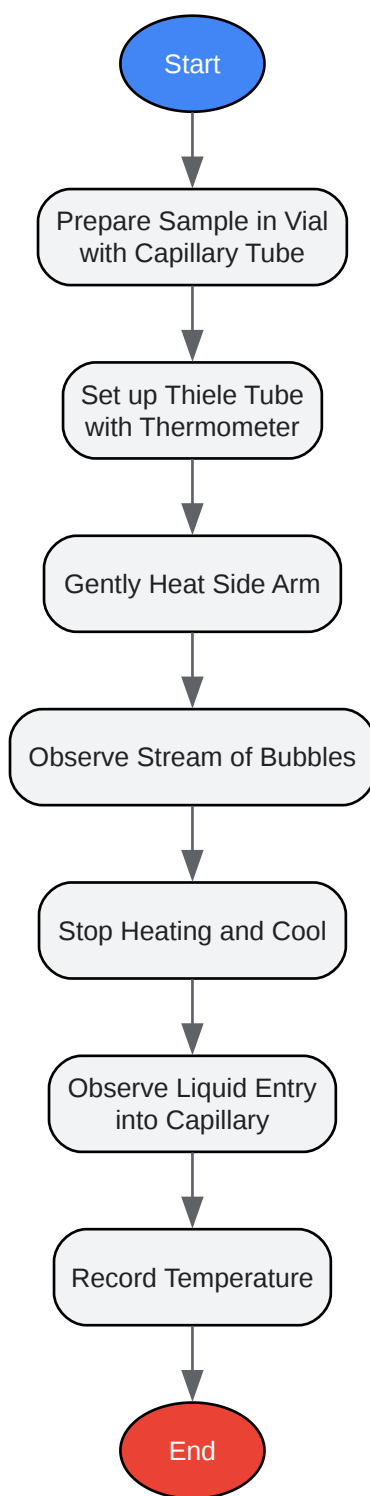
Visualizations

The following diagrams illustrate the logical workflow for the synthesis of **N-ethyl-2,2-dimethylpropanamide** and a general workflow for determining its boiling point.



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Caption: Synthesis workflow for **N-ethyl-2,2-dimethylpropanamide**.



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Caption: Workflow for boiling point determination.

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References

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